

A Comparative Analysis of Isoapetalic Acid and Related Bioactive Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoapetalic acid*

Cat. No.: *B094809*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative study of **isoapetalic acid** and its structurally related compounds, focusing on their biological activities and underlying mechanisms. The information presented is intended to be an objective resource, supported by experimental data, to aid in ongoing research and drug discovery efforts.

Chemical Structures and Properties

Isoapetalic acid and its related compounds, primarily found in the *Calophyllum* genus of plants, are complex coumarins. These compounds share a common tetracyclic core structure. Minor variations in stereochemistry and substituent groups on this core structure lead to a diverse range of biological activities.

Table 1: Physicochemical Properties of **Isoapetalic Acid** and Related Compounds

| Compound Name | Molecular Formula | Molecular Weight (g/mol) | IUPAC Name |
|------------------|-------------------|---------------------------|---|
| Isoapetalic acid | C22H28O6 | 388.5 | 3-(5-hydroxy-2,2,7,8-tetramethyl-6-oxo-7,8-dihydropyrano[3,2-g]chromen-10-yl)hexanoic acid[1] |
| Apetalic acid | C22H28O6 | 388.5 | (3R)-3-[(7S,8R)-5-hydroxy-2,2,7,8-tetramethyl-6-oxo-7,8-dihydropyrano[3,2-g]chromen-10-yl]hexanoic acid |
| Inophyllum B | Not available | Not available | Not available |
| Inophyllum P | Not available | Not available | Not available |
| Calanolide A | C22H26O5 | 370.4 | (10R,11S,12S)-10,11-dihydro-12-hydroxy-6,6,10,11-tetramethyl-4-propyl-2H,6H,12H-benzo[1,2-b:3,4-b':5,6-b'']tripyran-2-one |

Comparative Biological Activity: Focus on Anti-HIV Potential

A significant body of research on this class of compounds has focused on their potential as anti-HIV agents. The primary mechanism of action for the active compounds is the inhibition of the HIV-1 reverse transcriptase (RT), an essential enzyme for viral replication. These compounds are classified as non-nucleoside reverse transcriptase inhibitors (NNRTIs).

Table 2: Comparative Anti-HIV-1 Activity of **Isoapetalic Acid** and Related Compounds

| Compound | Target | Assay Type | IC50 / EC50 | Result |
|-------------------------|-----------------------------|------------------|----------------|-------------------------------|
| Isoapetalic acid | HIV-1 Reverse Transcriptase | Enzymatic Assay | Not applicable | Devoid of inhibitory activity |
| Inophyllum B | HIV-1 Reverse Transcriptase | Enzymatic Assay | 38 nM | Active |
| HIV-1 (in cell culture) | Cell-based Assay | 1.4 µM | Active | |
| Inophyllum P | HIV-1 Reverse Transcriptase | Enzymatic Assay | 130 nM | Active |
| HIV-1 (in cell culture) | Cell-based Assay | 1.6 µM | Active | |
| Calanolide A | HIV-1 (various strains) | Cell-based Assay | 0.1 - 0.17 µM | Active |

Key Findings:

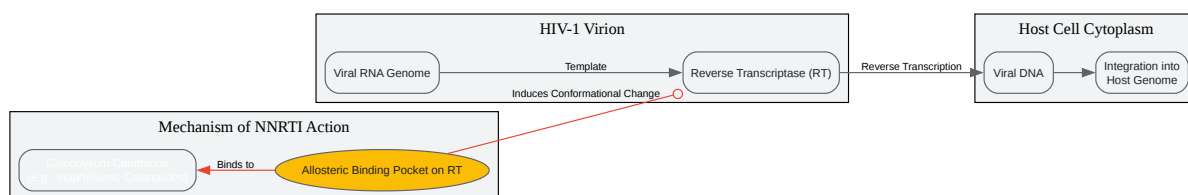
- **Isoapetalic acid** is inactive against HIV-1 reverse transcriptase. This is a critical differentiating factor from its closely related analogs.
- Inophyllum B and P show potent inhibitory activity against both the isolated HIV-1 RT enzyme and in cell-based assays, indicating their potential as anti-HIV agents.
- Calanolide A is another potent inhibitor of HIV-1 replication across various viral strains.

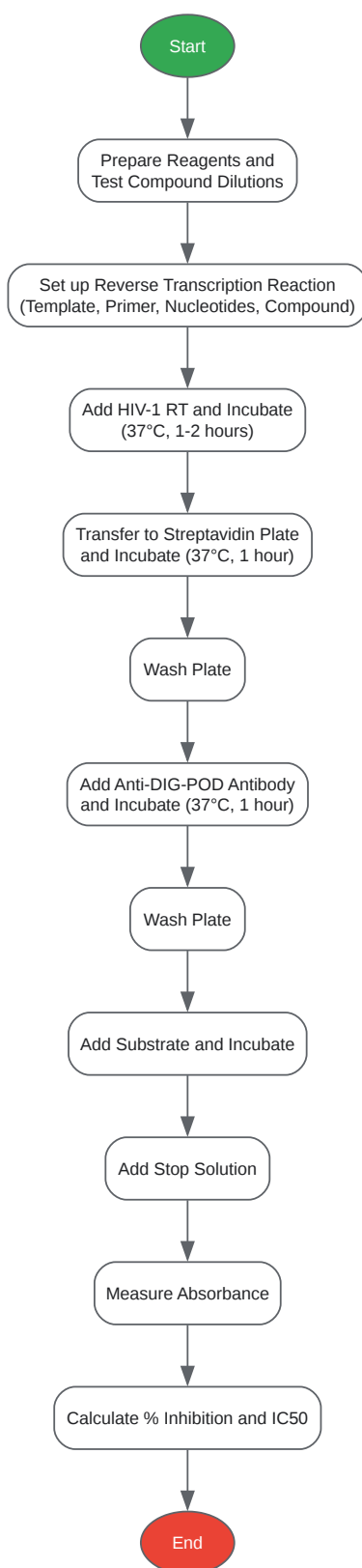
While **isoapetalic acid** itself lacks anti-HIV activity, the Calophyllum genus is a rich source of other bioactive compounds. Research has shown that various extracts and isolated compounds from this genus possess a broad spectrum of pharmacological properties, including anti-proliferative, cytotoxic, anti-tumor, and antimicrobial effects. However, specific quantitative data (e.g., IC50 values) for **isoapetalic acid** in these other biological assays are not readily available in the current literature.

Mechanism of Action: Non-Nucleoside Reverse Transcriptase Inhibition

The active compounds from the *Calophyllum* genus, such as inophyllums and calanolides, function as NNRTIs.

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isoapetalic acid - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Isoapetalic Acid and Related Bioactive Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094809#comparative-study-of-isoapetalic-acid-and-related-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com